

Application Notes and Protocols for Cobalt-57

Flood Source Preparation and Use

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Compound of Interest

Compound Name: Cobalt-57

Cat. No.: B224739

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Introduction

Cobalt-57 (Co-57) flood sources are essential tools for ensuring the accuracy and reliability of gamma cameras, which are critical imaging instruments in nuclear medicine, preclinical research, and drug development.[1][2] These sources provide a uniform field of gamma radiation, allowing for the assessment of the gamma camera's detector response uniformity. This document provides a detailed protocol for the preparation, handling, and use of Co-57 flood sources for routine quality control (QC) procedures. Adherence to these protocols is crucial for maintaining data integrity and ensuring radiation safety.

Key Applications:

- **Daily Quality Control (QC):** Co-57 flood sources are used for the daily evaluation of extrinsic uniformity of gamma cameras, which detects changes in performance that could impact study interpretations.[1][3]
- **System Performance Evaluation:** Regular use helps in identifying and correcting camera malfunctions before they affect diagnostic or research imaging.
- **Calibration:** These sources are recommended for the accurate calibration of gamma cameras.[4]

Co-57 is an ideal radionuclide for this purpose due to its photon energies being similar to those of Technetium-99m (Tc-99m), a commonly used isotope in nuclear medicine. It has a sufficiently long half-life to be practical for daily QC, with a recommended working life of approximately two years.[5][6]

Quantitative Data Summary

The following tables summarize key quantitative data for typical Co-57 flood sources and their application in gamma camera quality control.

Table 1: **Cobalt-57** Flood Source Specifications

Parameter	Specification
Typical Activities	5, 10, 15, 20 mCi (185, 370, 555, 740 MBq)
Radionuclide Purity	> 99.9% (exclusive of Co-56 and Co-58)
Impurities (Co-56/Co-58)	< 0.08% - 0.15% combined at the source reference date
Coefficient of Variation (CV)	$\leq \pm 1.0\%$ (SPECT imaging requires $< \pm 1\%$)
Integral Non-Uniformity	$\leq \pm 2.5\%$
Physical Construction	Co-57 uniformly dispersed in an epoxy matrix, sealed in a high-integrity ABS (Acrylonitrile Butadiene Styrene) plastic encapsulation.
Recommended Working Life	18-24 months

Table 2: Radionuclide Data

Isotope	Half-Life	Principal Gamma Energy
Co-57	~271.74 days	122 keV
Co-56	~77.24 days	High-energy photons
Co-58	~70.86 days	High-energy photons

Table 3: Recommended Daily Quality Control Parameters

Parameter	Recommendation
Procedure	Extrinsic Uniformity
Collimator	Low-energy, parallel-hole
Image Matrix	128 x 128
Acquired Counts	5 million counts
Acceptance Criteria	No extreme changes in uniformity; sensitivity change not more than $\pm 10\%$ from the previous value.

Experimental Protocols

Receipt and Acceptance of a New Co-57 Flood Source

Objective: To ensure a new Co-57 flood source meets manufacturer specifications and is safe for use.

Materials:

- New Co-57 flood source in its shielded case
- Survey meter
- Wipe test kit
- Gamma camera system

Protocol:

- Visual Inspection: Upon receipt, visually inspect the shipping container for any signs of damage.
- Radiation Survey: Perform a radiation survey of the exterior of the shipping container. The reading should not exceed regulatory limits.

- Unpacking: Following proper radiation safety procedures, unpack the flood source and its shielded case.
- Source Inspection: Visually inspect the flood source for any physical damage, such as cracks or breaches in the encapsulation.
- Wipe Test: Perform a wipe test on the surface of the flood source to check for any removable contamination. The results should be within acceptable limits as defined by local regulations.
- Documentation Review: Verify that the received source matches the purchase order and that it is accompanied by a uniformity test statement, wipe test certificate, and a decay calendar.
[\[2\]](#)[\[7\]](#)
- Uniformity Verification:
 - Acquire four separate 2.5 million count images with the source positioned in four different orientations (0°, 90°, 180°, 270°).[\[8\]](#)
 - Sum these four images.
 - Acquire a single 10 million count image with the source in one position.[\[8\]](#)
 - Compare the integral uniformity of the summed image with the 10 million count image. Discrepancies may indicate a non-uniform source.[\[8\]](#)
- Impurity Check:
 - New Co-57 sources may contain Co-56 and Co-58 impurities which emit high-energy photons that can cause image artifacts.[\[8\]](#)[\[9\]](#)
 - It is advisable to "age" a new source for approximately six weeks after its assay date before using it for daily QC to allow these shorter-lived impurities to decay.[\[9\]](#) A longer waiting period of about ten weeks may be necessary for high-count applications like detector calibration.[\[9\]](#)

Daily Extrinsic Uniformity Quality Control

Objective: To assess the daily performance of the gamma camera system.

Materials:

- Co-57 flood source
- Gamma camera with a low-energy parallel-hole collimator
- Source positioning aids (e.g., Styrofoam cups) if necessary[10]

Protocol:

- Preparation:
 - Ensure the low-energy parallel-hole collimator is mounted on the detector head(s).[10]
 - Peak the gamma camera for Co-57 (122 keV).[10]
- Source Placement:
 - To minimize radiation exposure, the preferred method is to place the flood source directly on the face of an inverted gamma camera head.[11]
 - If placing the source on an imaging table below the camera, ensure it is positioned to irradiate the entire useful field of view.
 - For dual-head cameras, the source can be placed between the two detectors to acquire images simultaneously.[10]
- Image Acquisition:
 - Acquire an image for a preset number of counts, typically 5 million, using a 128x128 matrix.[10]
 - Record all imaging parameters, including the date, actual counts acquired, and the acquisition time.[10]
- Image Analysis:

- Visually inspect the uniformity image for any artifacts or significant changes from the previous day's image.
- Quantitatively assess the uniformity using the camera manufacturer's software.
- Actionable Limits:
 - If there are extreme changes in uniformity or if the sensitivity varies by more than $\pm 10\%$ from the previous measurement, report the issue to the appropriate personnel for corrective action.[\[10\]](#)

Handling and Storage

Objective: To ensure the safe handling and storage of the Co-57 flood source to minimize radiation exposure and prevent damage.

Protocol:

- Handling:
 - Always handle the flood source with care to avoid dropping or damaging it.
 - Minimize handling time to reduce radiation dose.
 - While remote handling tools are generally not required, maintain a safe distance when not actively positioning the source.[\[12\]](#)
- Storage:
 - When not in use, the flood source must be stored in its shielded carrying case.[\[12\]](#)
 - The storage area should be secure and properly labeled in accordance with radiation safety regulations.
- Cleaning: The source can be cleaned with alcohol or water with a mild detergent.[\[12\]](#)

Disposal

Objective: To ensure the proper disposal of a decayed or unusable Co-57 flood source.

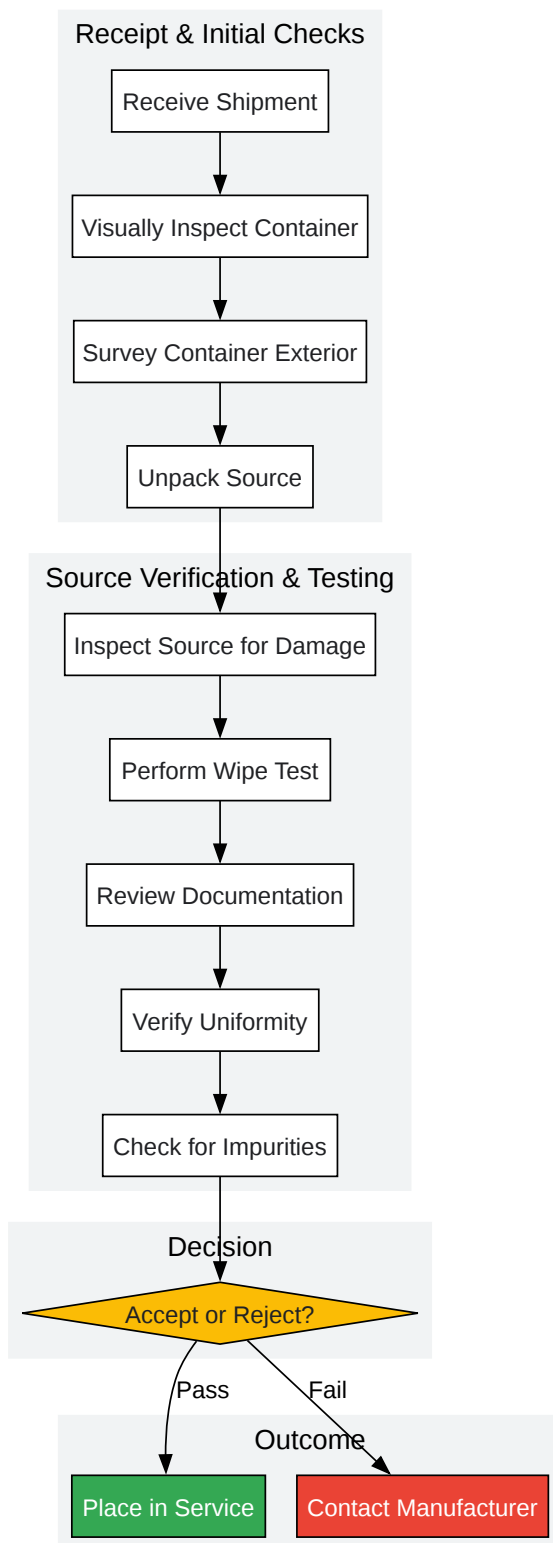
Protocol:

- End of Life: A Co-57 flood source should be replaced when the time to acquire the required counts for daily QC becomes excessively long, or after its recommended working life (typically 18-24 months).[\[13\]](#)
- Return to Manufacturer: Many manufacturers will accept the return of a depleted source on a one-for-one basis with the purchase of a new source.[\[6\]](#)
- Disposal Procedures: If returning to the manufacturer is not an option, the source must be disposed of in accordance with local and national radiation control agency regulations.[\[12\]](#)

Visualizations

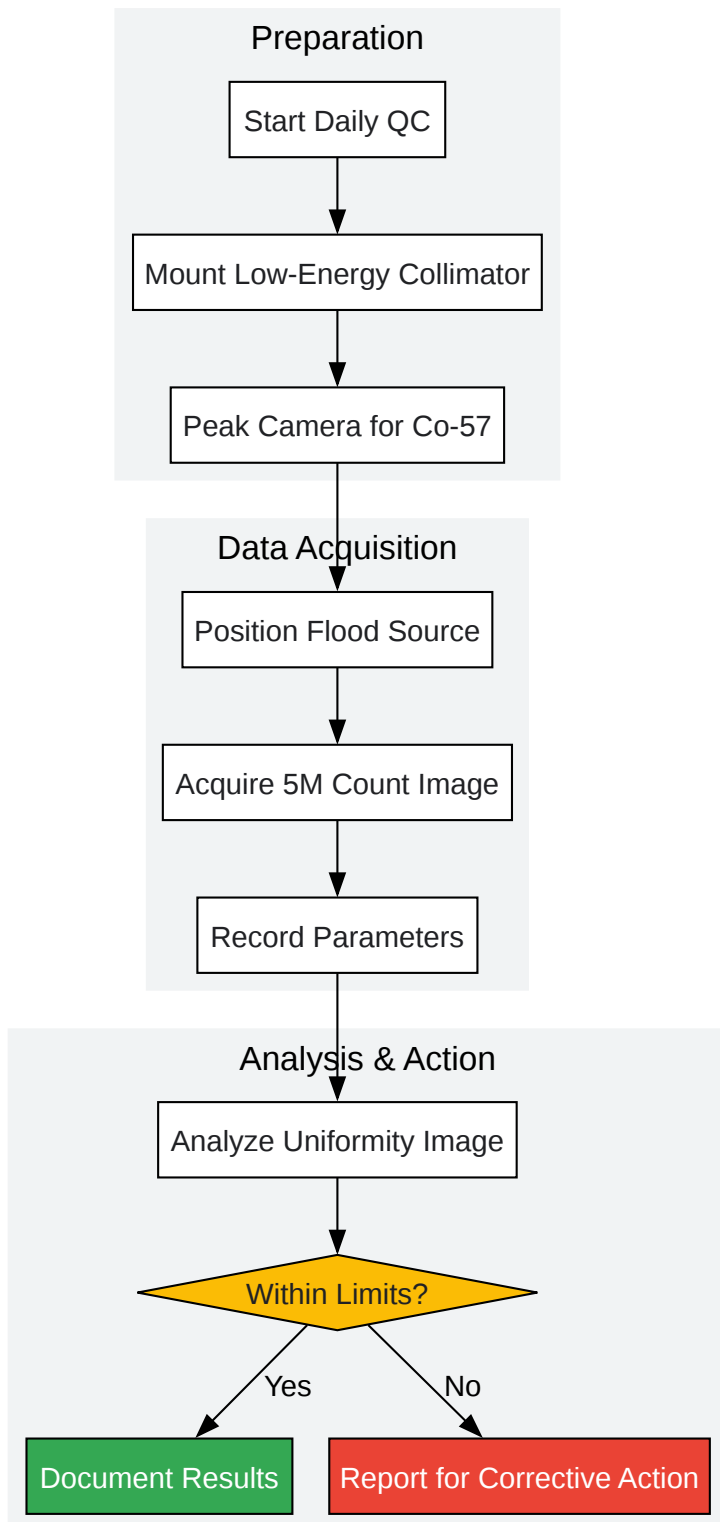
The following diagrams illustrate the key workflows for Co-57 flood source preparation and use.

Workflow for New Co-57 Flood Source Acceptance

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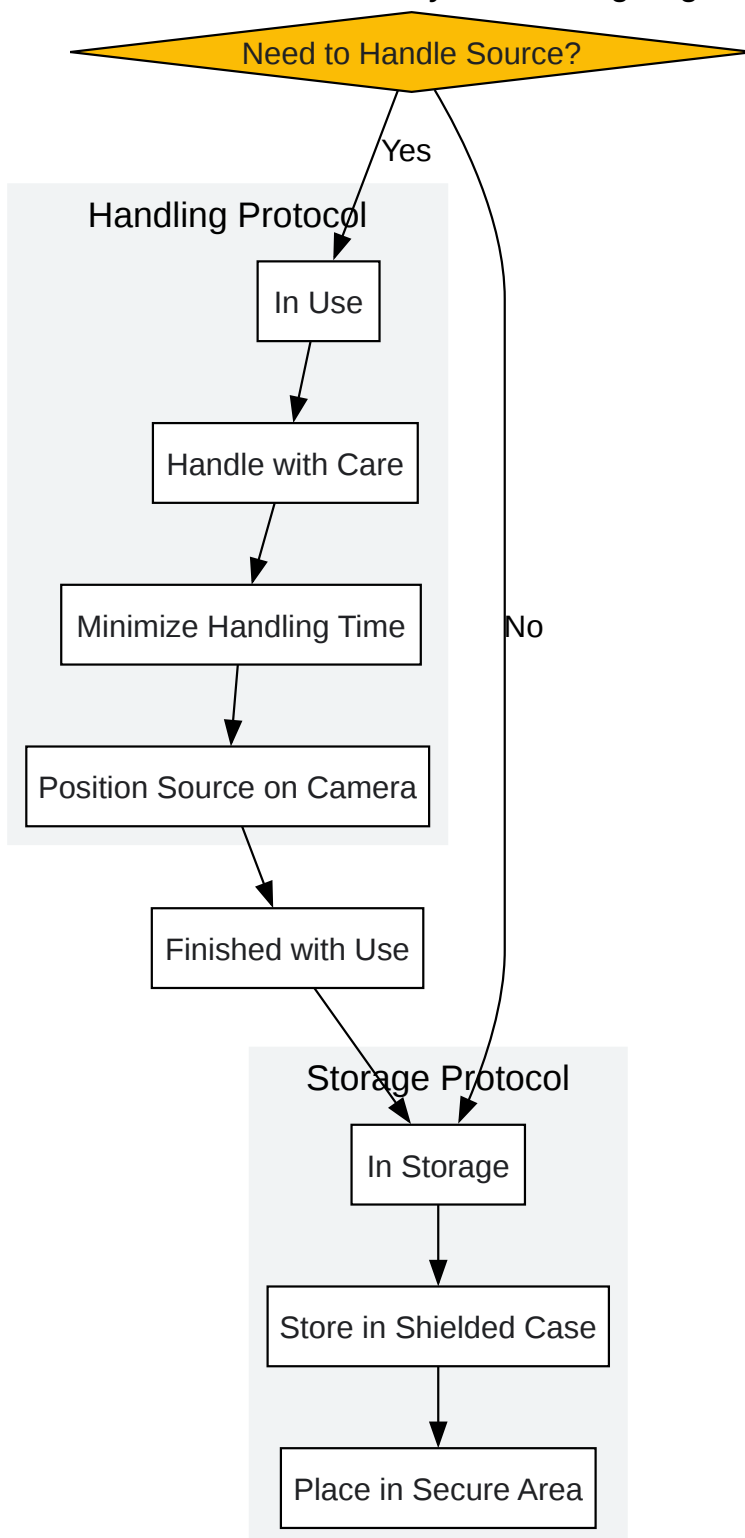
Caption: Workflow for New Co-57 Flood Source Acceptance.

Daily Extrinsic Uniformity QC Protocol

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Caption: Daily Extrinsic Uniformity QC Protocol.

Co-57 Flood Source Safety & Handling Logic



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Caption: Co-57 Flood Source Safety & Handling Logic.

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- To cite this document: BenchChem. [Application Notes and Protocols for Cobalt-57 Flood Source Preparation and Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b224739#protocol-for-cobalt-57-flood-source-preparation-and-use]

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